

Application Note: High-Definition Live-Cell Imaging with Atto 610-Biotin

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Compound of Interest

Compound Name: Atto 610-Biotin

Cat. No.: B1255822

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Abstract & Introduction

In the realm of live-cell imaging, the trade-off between signal intensity and phototoxicity is a constant bottleneck. **Atto 610-Biotin** represents a high-performance solution designed to bridge this gap, specifically for Super-Resolution Microscopy (STED) and single-molecule tracking.

This application note details the use of **Atto 610-Biotin** (a conjugate of the red-fluorescent Atto 610 dye and D-Biotin) for labeling surface proteins and tracking receptor dynamics. Unlike bulky protein-based fluorophores, this small-molecule ligand (<1 kDa) offers superior access to sterically hindered sites and minimizes linkage error in super-resolution imaging.

Why Atto 610-Biotin?

- **STED Compatibility:** Atto 610 is one of the most effective dyes for Stimulated Emission Depletion (STED) microscopy due to its high photostability and optimal depletion wavelength (~750 nm).
- **High Affinity Targeting:** It leverages the femtomolar affinity (

M) of the Biotin-Streptavidin interaction, allowing for robust labeling even at low concentrations.

- **Reduced Aggregation:** Compared to older cyanine dyes (e.g., Cy5), Atto 610 is moderately hydrophilic and carries a net cationic charge, reducing the risk of non-specific hydrophobic aggregation on cell membranes.

Technical Specifications

Understanding the photophysical properties of Atto 610 is critical for optimizing filter sets and laser lines.

Property	Value	Notes
Molecule Name	Atto 610-Biotin	Conjugate of Atto 610 & D-Biotin
Excitation Max ()	616 nm	Ideal for 594 nm, 633 nm, or 640 nm lasers
Emission Max ()	633 nm	Detectable in standard "Red" channels
STED Depletion	740 – 775 nm	Compatible with Ti:Sapphire depletion lines
Extinction Coefficient		High brightness
Quantum Yield	70%	High efficiency
Molecular Weight	~801 g/mol	Small molecule (minimizes steric hindrance)
Solubility	DMSO, DMF, Water	Stock solutions best in anhydrous DMSO
Charge	+1 (Cationic)	After coupling

Data Source: Sigma-Aldrich & Leica Microsystems [1, 2]

Core Applications & Mechanisms[2][3]

Application A: Labeling Avidin-Chimeric Surface Proteins

The most direct "live-cell" application involves expressing a surface receptor fused to Avidin or Streptavidin (or a monomeric variant like mSA).

- Mechanism: The cell expresses the Target-Avidin fusion. The researcher adds **Atto 610-Biotin** to the media. The small biotin ligand rapidly binds the avidin pocket.
- Advantage: This "inverse" labeling (Protein binds Dye) is faster and uses a smaller probe than using a biotinylated protein and a fluorescent streptavidin, resulting in higher localization precision for STED.

Application B: Modular "Sandwich" Labeling

For targets where fusion proteins are not feasible, a sandwich approach is used:

- Primary: Biotinylated Antibody targets the receptor.
- Bridge: Unlabeled Streptavidin (tetrameric) binds the antibody.
- Label: **Atto 610-Biotin** is added to occupy the remaining free biotin-binding sites on the Streptavidin.

Application C: Receptor Internalization (Pulse-Chase)

Atto 610's pH stability (stable up to pH 8, degrades slowly at higher pH) makes it suitable for tracking endocytic pathways.

- Protocol: Pulse surface Avidin-receptors with **Atto 610-Biotin**

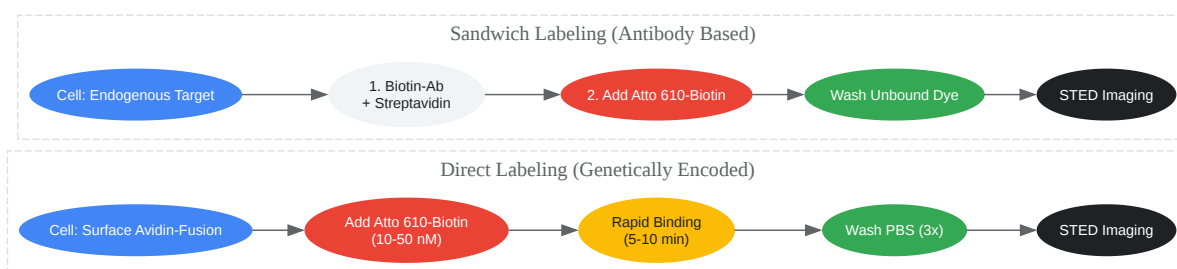
Wash

Incubate at 37°C to allow internalization

Image vesicles.

Visualization: Experimental Workflows

The following diagram illustrates the two primary labeling pathways described above.



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Figure 1: Comparison of Direct (Avidin-Fusion) vs. Sandwich (Antibody-Streptavidin) labeling workflows using **Atto 610-Biotin**.

Detailed Protocol: Live-Cell Surface Labeling

This protocol is optimized for Application A (Avidin-Fusion Proteins) but can be adapted for Sandwich labeling.

Materials Required[1][3][4][5][6][7][8][9][10][11]

- **Atto 610-Biotin** (Lyophilized).
- Solvent: Anhydrous DMSO.
- Live Cell Imaging Buffer: HBSS (Hank's Balanced Salt Solution) + 20 mM HEPES, pH 7.4. (Avoid media with high serum/biotin during labeling to prevent competition).
- Cells: Transfected with Surface-Avidin or Surface-Streptavidin construct.

Step-by-Step Methodology

1. Stock Solution Preparation

- Dissolve: Reconstitute 1 mg of **Atto 610-Biotin** in anhydrous DMSO to a concentration of 1 mM.
- Storage: Aliquot into small volumes (e.g., 5-10 µL) and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.

2. Cell Preparation

- Seed cells on glass-bottom dishes (essential for STED/Confocal) coated with Fibronectin or Poly-L-Lysine.
- Ensure cells are 60-70% confluent.
- Critical: If using a biotin-ligase system (BirA), ensure the media contains sufficient biotin during expression, but wash it away thoroughly before labeling.

3. Labeling Procedure

- Wash: Gently wash cells 2x with pre-warmed Imaging Buffer to remove culture media (which may contain competing free biotin).
- Stain: Dilute the **Atto 610-Biotin** stock to a final concentration of 10 - 50 nM in Imaging Buffer.
 - Note: The high affinity of Avidin/Biotin allows nanomolar staining. Higher concentrations (>100 nM) increase background without increasing signal.
- Incubate: Incubate for 10 - 15 minutes at 37°C (or Room Temp if slowing endocytosis is desired).
- Wash: Remove staining solution. Wash cells 3x with Imaging Buffer.

4. Imaging (STED Settings)

- Excitation: 633 nm or 640 nm laser (1-5% power).
- Depletion (STED): 750 nm or 775 nm laser.

- Gating: Use time-gated detection (ns) if available to further improve resolution by discarding short-lifetime background.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background	Non-specific sticking of cationic dye.	Add 1% BSA to the Imaging Buffer during the wash steps. Reduce dye concentration to <20 nM.
No Signal	Biotin in media blocked receptors.	Ensure cells are washed with biotin-free buffer before adding Atto 610-Biotin. RPMI/DMEM often contain high biotin.
Punctate Signal	Receptor internalization.	If surface labeling is the goal, perform labeling at 4°C or room temp, then image immediately.
Photobleaching	STED power too high.	Atto 610 is stable, but 775nm depletion can be intense. Increase pixel dwell time and lower laser power. Use "Smart STED" (dyMIN) if available.

References

- Rockland Immunochemicals. (n.d.). Tips for Biotin, Avidin, & Streptavidin. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2022). Strategies to maximize performance in STimulated Emission Depletion (STED) nanoscopy. PMC PubMed Central. Retrieved from [\[Link\]](#) (General STED Reference).
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